

Technical Support Center: Apiezon® L Grease for High Vacuum Systems

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on using Apiezon® L grease to address vacuum leaks in their experimental setups.

Troubleshooting Guide: Addressing Vacuum Leaks

Issue: My high vacuum system is failing to reach the desired pressure.

This is a common indication of a vacuum leak. Follow this guide to identify and resolve the issue.

Step 1: Initial System Check

- Symptom: The vacuum pump is running continuously, but the system pressure remains high or drops very slowly.
- Action:
 - Ensure all clamps and fittings are secure.
 - Visually inspect all glassware and components for obvious cracks or damage.
 - Verify that all valves are in the correct positions.

Step 2: Locating the Leak

If the initial check does not resolve the issue, a more systematic leak detection process is required.

- Method 1: The Solvent Method (for larger leaks)
 - Procedure: While the system is under vacuum, carefully apply a small amount of a volatile solvent (e.g., acetone or isopropanol) to suspected leak points such as joints, seals, or feedthroughs.
 - Indication: A sudden fluctuation or increase in pressure on the vacuum gauge indicates the location of the leak as the solvent is drawn into the system.
- Method 2: Helium Mass Spectrometry (for small to very small leaks)
 - Procedure: This is the most sensitive method. It involves connecting a helium leak detector to the vacuum system and spraying a fine jet of helium gas over suspected leak areas.
 - Indication: The mass spectrometer will detect the presence of helium atoms entering the system through the leak, providing a precise location.

Step 3: Applying Apiezon® L Grease for a Temporary Seal

Once the leak has been located, Apiezon® L grease can be used as a temporary but effective seal.

- When to Use Apiezon® L Grease: It is ideal for sealing ground glass joints, O-rings, and small cracks in glassware at ambient temperatures (10-30°C).^{[1][2]} It is not recommended for applications where temperatures will exceed 30°C.
- Procedure:
 - Safety First: Wear clean, lint-free gloves to prevent contamination of the surfaces.
 - Surface Preparation: Ensure the surfaces to be sealed are meticulously clean and dry. Remove any old grease, dirt, or debris using a suitable solvent.^[3]

- Application: Apply a very thin, uniform film of Apiezon® L grease to one of the mating surfaces. The goal is to achieve a translucent "sheen," not a thick, opaque layer.[3] Using too much grease can trap air and become a source of virtual leaks.[3][4]
- Assembly: Join the components and gently rotate them to spread the grease evenly, creating a continuous seal. Excess grease should be pushed outwards, away from the vacuum side of the system.[3]
- Cleanup: Wipe away any excess grease from the exterior of the joint.

Step 4: Verifying the Repair

- Action: Evacuate the system and monitor the pressure. If the system now reaches and holds the desired vacuum level, the leak has been successfully sealed.
- Follow-up: For a permanent solution, especially for cracks in glassware or damaged components, replacement of the faulty part is recommended. Using grease to seal cracks is a temporary measure.

Frequently Asked Questions (FAQs)

Q1: What are the key properties of Apiezon® L grease?

A1: Apiezon® L is a silicone and halogen-free hydrocarbon grease with an extremely low vapor pressure, making it suitable for ultra-high vacuum applications.[1][5][6] It provides excellent lubrication and has a powerful "gettering" action, meaning it absorbs chemical impurities on metal and glass surfaces.[1][5][6]

Q2: Can I use Apiezon® L grease at high temperatures?

A2: No, Apiezon® L grease is designed for use at ambient temperatures, typically between 10 and 30°C.[1] For higher temperature applications, other products like Apiezon® H grease are more suitable.[1]

Q3: Is Apiezon® L grease a permanent solution for a vacuum leak?

A3: While highly effective for sealing joints and O-rings, using grease to fix a crack should be considered a temporary solution.[7][8][9] For long-term reliability, the damaged component

should be repaired or replaced.

Q4: How do I clean off Apiezon® L grease?

A4: Excess grease can be wiped away with a clean, lint-free cloth. Residues can be removed with hydrocarbon solvents such as toluene or xylene.[\[10\]](#)

Q5: What materials are incompatible with Apiezon® L grease?

A5: Due to its hydrocarbon base, Apiezon® L grease is not compatible with EPDM, EPR, butyl rubber, and PVC seals.[\[10\]](#)[\[11\]](#) It is compatible with a wide range of other materials, including Viton, silicone, and nitrile.[\[1\]](#)[\[11\]](#)

Data Presentation

Table 1: Properties of Apiezon® L Grease

Property	Value
Vapor Pressure @ 20°C	7 x 10 ⁻¹¹ Torr
Typical Working Temperature Range	10 to 30°C
Base Type	Hydrocarbon
Silicone & Halogen Free	Yes
Chemical Compatibility	Good with most materials except EPDM, EPR, Butyl rubber, and PVC

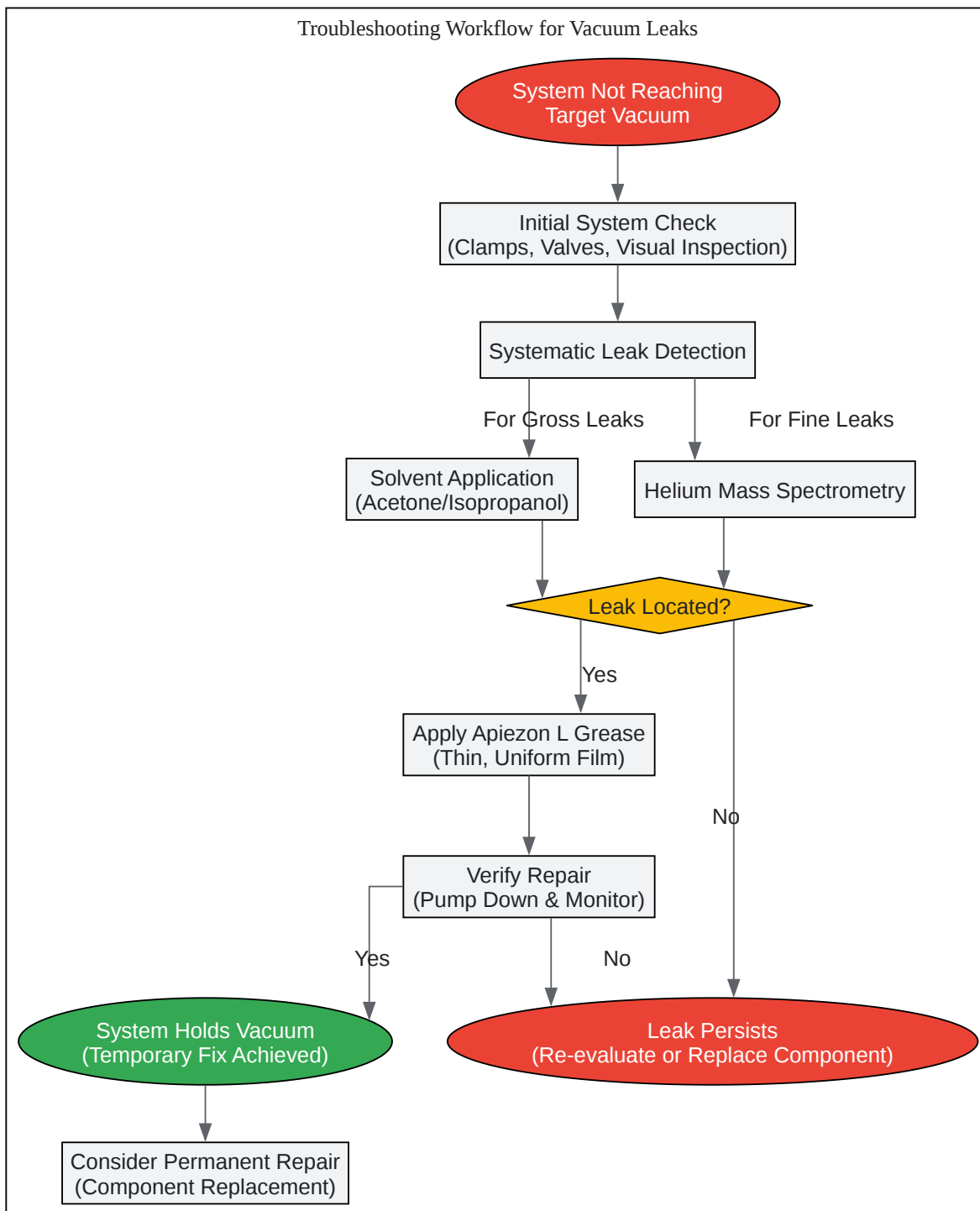
Experimental Protocols

Protocol 1: Helium Mass Spectrometer Leak Detection

- Objective: To precisely locate small leaks in a high vacuum system.
- Materials: High vacuum system, helium mass spectrometer leak detector, helium gas cylinder with a fine-nozzle regulator.
- Methodology:

1. Connect the helium mass spectrometer to a suitable port on the vacuum system.
2. Evacuate the system to the base pressure of the leak detector.
3. Calibrate the leak detector according to the manufacturer's instructions.
4. Starting from the highest point of the vacuum system, slowly and methodically spray a small amount of helium gas around all potential leak points (e.g., flanges, welds, feedthroughs, glass joints).
5. Monitor the leak detector's output. A sharp increase in the helium signal indicates the location of a leak.
6. Once a leak is identified, mark its location for repair.
7. Allow the system to pump out the excess helium before proceeding to test other areas.

Mandatory Visualization



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Caption: Troubleshooting workflow for identifying and temporarily fixing vacuum leaks.

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